Application Note: Protocol for Preparing Dotriacontane-d66 Stock Solution

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Compound of Interest	
Compound Name:	*Dotriacontane-d66*
CAS No.:	*62369-68-0*
Cat. No.:	*B3029326*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dotriacontane-d66, the perdeuterated analog of dotriacontane, is a valuable internal standard for quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) based methods. Its use allows for accurate quantification by correcting for variations during sample preparation and analysis. This document provides a detailed protocol for the preparation of a **Dotriacontane-d66** stock solution.

Compound Data

Quantitative data for **Dotriacontane-d66** is summarized in the table below. This information is critical for accurate preparation of stock solutions.

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Parameter	Value	Source
Compound Name	n-Dotriacontane-d66	C/D/N Isotopes, LGC Standards[1][2]
CAS Number	62369-68-0	C/D/N Isotopes[3]
Molecular Formula	$C_{32}D_{66}$	LGC Standards[2]
Molecular Weight	517.27 g/mol	LGC Standards[2]
Synonyms	Dicetyl, Perdeuterated dotriacontane	C/D/N Isotopes, LGC Standards[1][2]
Isotopic Enrichment	≥98 atom % D	C/D/N Isotopes[1]
Physical State	Solid	Fisher Scientific[4]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps to prepare a 1 mg/mL (1000 µg/mL) stock solution of **Dotriacontane-d66**.

3.1. Materials and Equipment

- **Dotriacontane-d66** (solid)
- Isooctane (or another suitable solvent like benzene, ether, or chloroform)[5][6]
- Analytical balance (readable to 0.01 mg)
- 10 mL Class A volumetric flask with stopper
- Glass Pasteur pipette or syringe
- Weighing paper or boat
- Spatula

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- Vortex mixer
- Ultrasonic bath
- Amber glass vial with a PTFE-lined cap for storage

3.2. Safety Precautions

- Handle **Dotriacontane-d66** and all solvents in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[4]
- Consult the Safety Data Sheet (SDS) for **Dotriacontane-d66** and the chosen solvent before starting the procedure.[3]
- Isooctane is flammable; keep away from ignition sources.

3.3. Step-by-Step Procedure

- Tare the Balance: Place a clean, dry weighing boat on the analytical balance and tare it.
- Weigh the Compound: Carefully weigh 10.0 mg of **Dotriacontane-d66** solid into the tared weighing boat. Record the exact weight.
- Transfer to Volumetric Flask: Quantitatively transfer the weighed **Dotriacontane-d66** to a 10 mL Class A volumetric flask. Ensure all the powder is transferred by gently tapping the weighing boat.
- Initial Solubilization: Add approximately 5-7 mL of isooctane to the volumetric flask.
- Dissolve the Compound: Stopper the flask and mix the contents. Use a vortex mixer for 30-60 seconds. If the solid does not fully dissolve, place the flask in an ultrasonic bath for 5-10 minutes at room temperature to facilitate dissolution. Visually inspect the solution to ensure no solid particles remain. The unlabeled counterpart, dotriacontane, is known to be soluble in solvents like benzene and ether and is insoluble in water.[5][7]

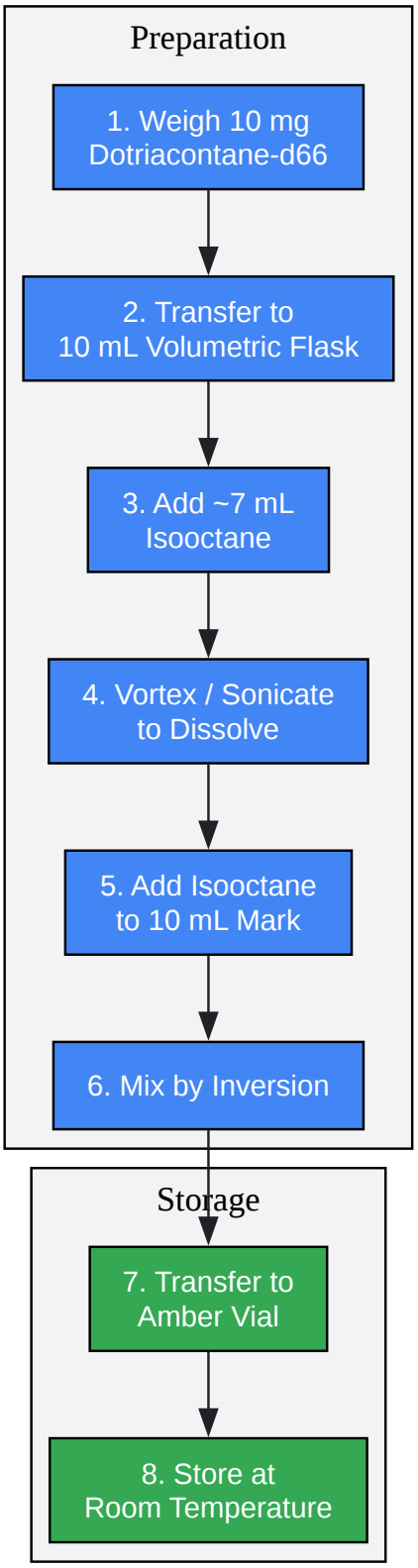
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- Bring to Final Volume: Once the solid is completely dissolved, carefully add isooctane to the volumetric flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Final Mixing: Stopper the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage: Transfer the final stock solution into a labeled amber glass vial with a PTFE-lined cap to prevent solvent evaporation and photodegradation.
- Labeling and Documentation: Label the vial clearly with the compound name ("**Dotriacontane-d66** Stock Solution"), concentration (1 mg/mL in isooctane), preparation date, and your initials.
- Long-Term Storage: Store the stock solution at room temperature.[1] The compound is stable under recommended storage conditions.[1]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Dotriacontane-d66** stock solution.

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Caption: Workflow for **Dotriacontane-d66** Stock Solution Preparation.

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